

N₂,N₂-Diethylmelamine chemical structure and synthesis

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Compound of Interest

Compound Name: 2,4-Diamino-6-diethylamino-1,3,5-triazine

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An In-depth Technical Guide to N₂,N₂-Diethylmelamine: Chemical Structure and Synthesis

For Researchers, Scientists, and Drug Development Professionals

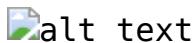
This technical guide provides a comprehensive overview of the chemical structure and a detailed synthesis protocol for N₂,N₂-Diethylmelamine. The information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical Structure and Identification

N₂,N₂-Diethylmelamine, also known as 2,4-diamino-6-(diethylamino)-1,3,5-triazine, is a derivative of melamine featuring a diethylamino substituent. The core of the molecule is a 1,3,5-triazine ring, a heterocyclic aromatic compound.

- IUPAC Name: 6-(Diethylamino)-1,3,5-triazine-2,4-diamine
- Synonym: 2,4-Diamino-6-(diethylamino)-1,3,5-triazine
- CAS Number: 2073-31-6
- Molecular Formula: C₇H₁₄N₆
- Molecular Weight: 182.23 g/mol

- Chemical Structure:

alt text

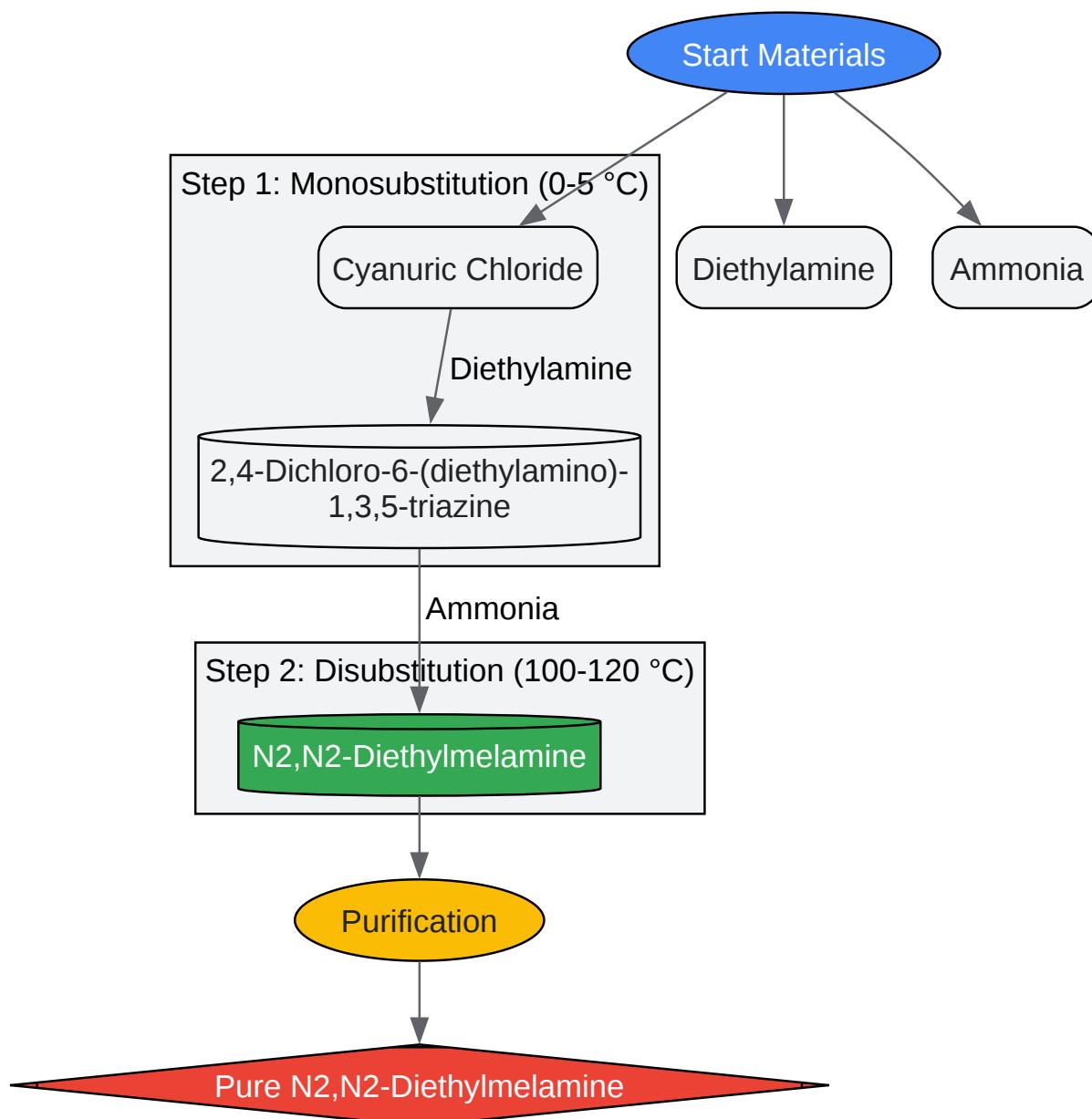
Synthesis of N2,N2-Diethylmelamine

The synthesis of N2,N2-Diethylmelamine is most effectively achieved through a sequential nucleophilic substitution of the chlorine atoms on cyanuric chloride. The reactivity of the chlorine atoms decreases after each substitution, which allows for a controlled, stepwise reaction by carefully managing the reaction temperature. The overall process involves two main steps:

- Monosubstitution: Reaction of cyanuric chloride with diethylamine to form the intermediate, 2,4-dichloro-6-(diethylamino)-1,3,5-triazine.
- Disubstitution: Subsequent reaction of the intermediate with ammonia to yield the final product, N2,N2-Diethylmelamine.

Synthesis Workflow

The logical flow of the synthesis process is depicted in the diagram below.

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